

tert-Butyl 6-chloronicotinate safety data sheet and handling

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Compound of Interest

Compound Name: *tert-Butyl 6-chloronicotinate*

Cat. No.: *B169621*

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An In-depth Technical Guide to **tert-Butyl 6-chloronicotinate**: Safety, Handling, and Experimental Protocols

This technical guide provides comprehensive safety data, handling procedures, and experimental protocols for **tert-Butyl 6-chloronicotinate** (CAS No: 115309-57-4). The information is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

Chemical Identification and Properties

tert-Butyl 6-chloronicotinate is a solid chemical compound used in industrial and scientific research.^[1]

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	115309-57-4	[2]
Molecular Formula	C ₁₀ H ₁₂ ClNO ₂	[2]
Molecular Weight	213.66 g/mol	[2]
Synonyms	tert-butyl 6-chloropyridine-3-carboxylate, 6-Chloronicotinic acid tert-butyl ester	[1]
Appearance	White to off-white solid	[3]
Melting Point	53-54 °C	[3]
Boiling Point	270.7 ± 20.0 °C at 760 mmHg (Predicted)	[3]
Density	1.173 ± 0.06 g/cm ³ (Predicted)	[3]
Purity	97%	

Hazard Identification and Safety

The compound is classified as harmful and an irritant. The GHS classification indicates it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4]

Table 2: GHS Hazard Classification

Pictogram	Signal Word	Hazard Class	Hazard Statements
GHS07 (Exclamation Mark)	Warning	Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[4]
Skin irritation (Category 2)	H315: Causes skin irritation[4]		
Eye irritation (Category 2A)	H319: Causes serious eye irritation[4]		
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[4]		

Safe Handling and Storage

Proper handling and storage are crucial to minimize risk. This includes using appropriate personal protective equipment (PPE) and adhering to storage guidelines.

Personal Protective Equipment (PPE)

Personnel must wear suitable protective clothing and equipment to prevent exposure.[1]

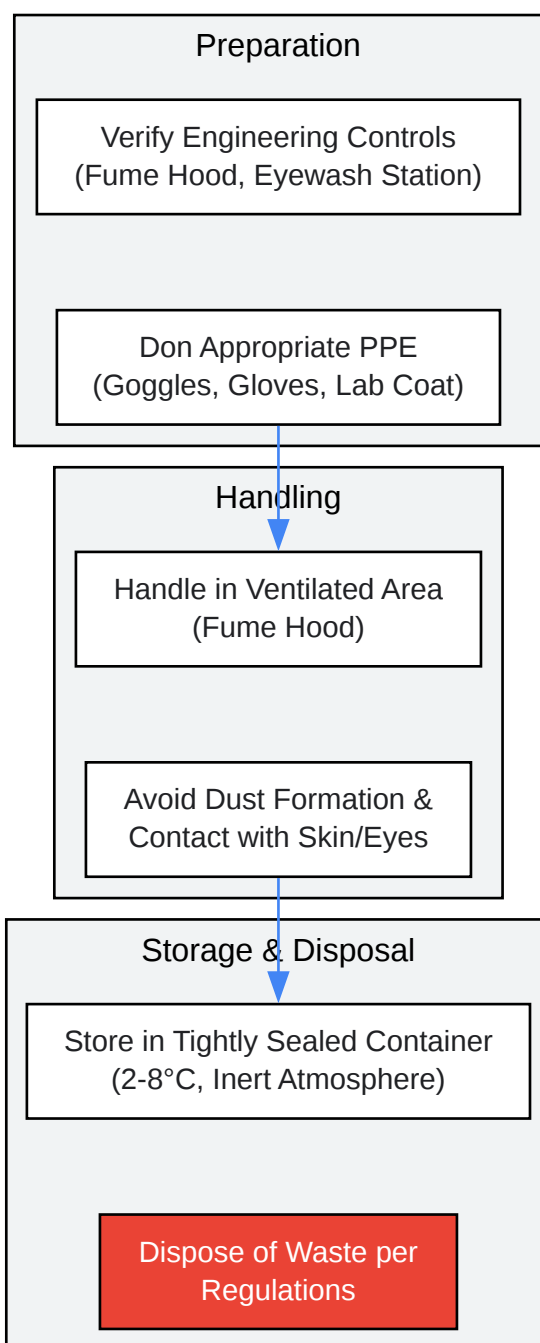
Table 3: Recommended Personal Protective Equipment (PPE)

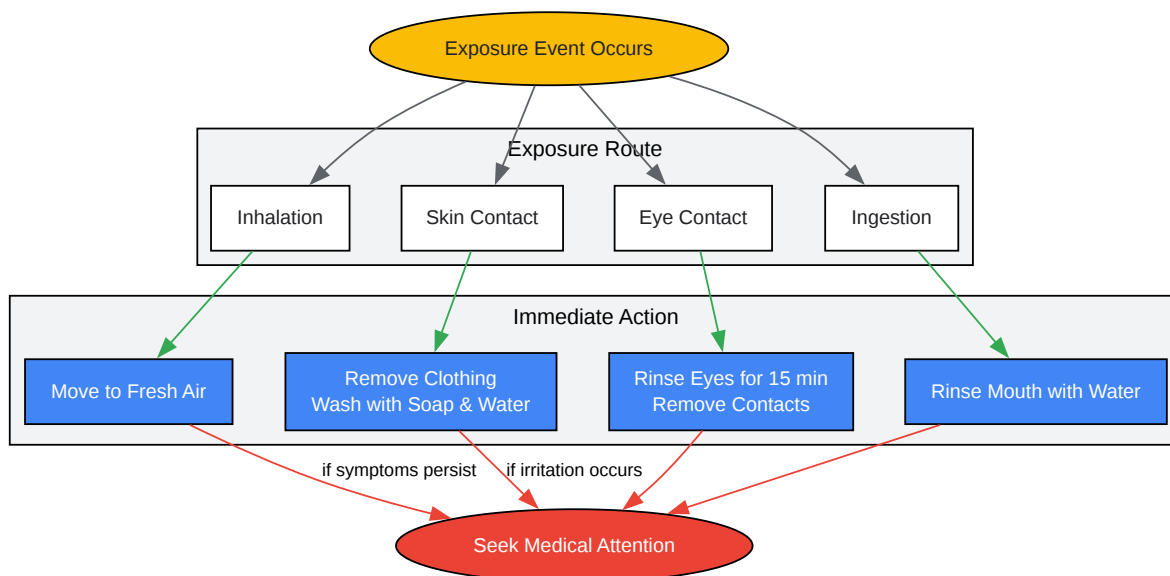
Protection Type	Required Equipment	Specifications and Guidelines
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1]	Must conform to EN 166 (EU) or NIOSH (US) standards.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[1][5]	Gloves must be inspected for integrity before use.[1][5] Wash and dry hands after handling.[1]
Body Protection	Fire/flammable resistant and impervious clothing; laboratory coat.[1][5]	To be worn for all procedures to protect against splashes and spills.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood.[1][6]	If exposure limits are exceeded or irritation occurs, a full-face respirator should be used.[1]

Handling and Storage Conditions

Safe laboratory practices should always be followed.

- **Handling:** Handle in a well-ventilated place.[1] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[1] Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge.[1][7]
- **Storage:** Store in a tightly closed container under an inert atmosphere (nitrogen or Argon) at 2-8°C.[3][8] Keep in a dry, cool, and well-ventilated place.[6]







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